

Technical Guide: 2-Chlorocyclohex-1-ene-1-carboxylic Acid (CID 4527166)

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Compound of Interest

Compound Name: 2-Chlorocyclohex-1-ene-1-carboxylic acid

CAS No.: 56475-13-9

Cat. No.: B3032840

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A Bifunctional Cyclic Scaffold for Divergent Synthesis

Executive Summary

2-Chlorocyclohex-1-ene-1-carboxylic acid (CAS 56475-13-9) represents a highly valuable "push-pull" cyclic intermediate. Its structure features a vinyl chloride moiety conjugated with a carboxylic acid within a six-membered ring. This electronic arrangement—a

-chloro-

-unsaturated acid—renders the molecule uniquely reactive. It serves as a dual-handle scaffold: the carboxylic acid allows for standard acyl diversifications (amides, esters), while the vinyl chloride offers a handle for transition-metal-catalyzed cross-couplings (Suzuki, Sonogashira) or nucleophilic addition-elimination reactions. This guide details its synthesis, reactivity profile, and application in constructing fused heterocyclic systems.

Chemical Profile & Structural Analysis[1][2][3][4][5][6]

The molecule consists of a cyclohexene ring substituted at the C1 and C2 positions. The electron-withdrawing carboxyl group at C1 polarizes the double bond, making C2 electrophilic. The chlorine atom at C2, while typically inert in simple vinyl chlorides, is activated here by the geminal double bond and the vicinal electron-withdrawing group (EWG).

Table 1: Physicochemical Properties

Property	Value	Source/Method
IUPAC Name	2-Chlorocyclohex-1-ene-1-carboxylic acid	PubChem
Molecular Formula	C	--
	H	
	ClO	
Molecular Weight	160.60 g/mol	PubChem
CAS Number	56475-13-9	--
Physical State	Solid (Crystalline)	Experimental
LogP (XLogP3)	1.9	Computed
H-Bond Donors	1 (Carboxyl OH)	--
H-Bond Acceptors	2 (Carboxyl O)	--
Topological Polar Surface Area	37.3 Å ²	Computed

Synthetic Routes & Manufacturing

The most robust synthetic pathway involves the transformation of cyclohexanone via Vilsmeier-Haack chemistry, followed by oxidation. This route avoids the use of harsh chlorinating agents on sensitive unsaturated acids.

Protocol: Two-Step Synthesis from Cyclohexanone

Step 1: Vilsmeier-Haack Formylation

Reaction: Cyclohexanone

2-Chlorocyclohex-1-enecarbaldehyde

- Reagents: Phosphoryl chloride (POCl

), Dimethylformamide (DMF).

- Mechanism: DMF reacts with POCl

to form the Vilsmeier reagent (chloroiminium ion). Enolization of cyclohexanone allows nucleophilic attack on the Vilsmeier reagent, followed by hydrolysis to yield the

-chloroaldehyde.

- Key Insight: This step installs both the double bond and the chlorine atom regioselectively.

Step 2: Pinnick (Lindgren) Oxidation

Reaction: 2-Chlorocyclohex-1-enecarbaldehyde

2-Chlorocyclohex-1-ene-1-carboxylic acid

- Reagents: Sodium Chlorite (NaClO

), Hydrogen Peroxide (H

O

) or Sulfamic Acid, NaH

PO

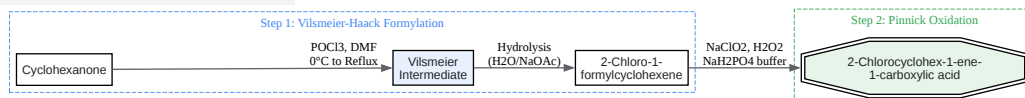
buffer.

- Conditions: Mild aqueous/organic solvent mixture (e.g., t-BuOH/Water) at 0°C to RT.

- Rationale: Standard oxidants (KMnO

) might attack the alkene. The Pinnick oxidation is chemoselective for the aldehyde-to-acid conversion, leaving the vinyl chloride and double bond intact.

Figure 1: Two-step synthesis via Vilsmeier-Haack formylation and selective oxidation.



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[7]

Reactivity & Functionalization[8]

The core utility of this molecule lies in its ability to undergo orthogonal functionalization.

The Vinyl Chloride Handle (C-Cl Bond)

The C-Cl bond is sp

hybridized. Unlike alkyl chlorides, it resists S

2 reactions. However, it is an excellent partner for Palladium-catalyzed cross-coupling reactions.

- Suzuki-Miyaura Coupling: Reaction with aryl boronic acids using Pd(PPh

)

or Pd(dppf)Cl

yields 2-arylcylohex-1-enecarboxylic acids.

- Sonogashira Coupling: Reaction with terminal alkynes yields conjugated enynes.

Cyclocondensation (Fused Heterocycles)

The

-chloro-

-unsaturated carbonyl motif is a "masked" 1,3-dicarbonyl equivalent. It reacts with binucleophiles to form fused ring systems.

- Indazole Synthesis: Reaction with hydrazine (NH

NH

) or substituted hydrazines leads to 4,5,6,7-tetrahydro-1H-indazoles. The hydrazine attacks the

-carbon (displacing Cl) and then cyclizes onto the carboxyl group.

- Quinazoline Synthesis: Reaction with amidines or urea derivatives can yield tetrahydroquinazolinones.

Carboxyl Derivatization

Standard coupling reagents (EDC, HATU) allow the attachment of amines to form amides, which are often the biologically active "warheads" in drug discovery (e.g., amidrazones derivatives).

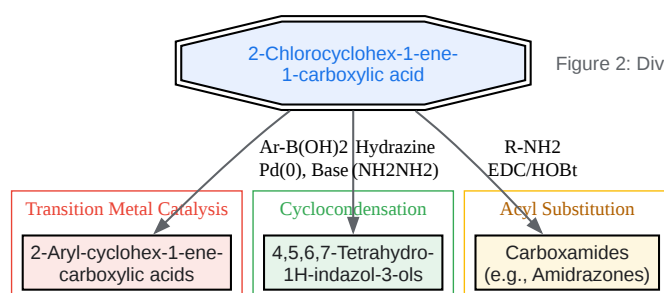


Figure 2: Divergent reactivity profile: Pd-coupling, cyclization, and amidation.

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Applications in Medicinal Chemistry

Anti-Inflammatory Amidrazones

Research has highlighted the use of the **2-chlorocyclohex-1-ene-1-carboxylic acid** scaffold in synthesizing amidrazone derivatives. These compounds have demonstrated significant anti-inflammatory and antimicrobial activity. The cyclohexene ring provides a conformationally restricted lipophilic core that improves binding affinity compared to flexible acyclic analogs.

Tetrahydroindazole Antitumor Agents

Derivatives synthesized via the hydrazine cyclization pathway (see Figure 2) serve as precursors to tetrahydroindazoles. These fused systems are bioisosteres of indazoles found in various kinase inhibitors and antitumor agents. The "partially saturated" ring confers different solubility and metabolic stability profiles than the fully aromatic analogs.

Handling, Safety, & Protocols (HSE)

Hazard Classification (GHS):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Handling Protocol:

- PPE: Wear chemical-resistant gloves (Nitrile), safety goggles (or face shield), and a lab coat. Work inside a fume hood.
- Storage: Store in a cool, dry place. Keep container tightly closed. Moisture sensitive (carboxylic acid can be hygroscopic; acid chloride derivatives are very moisture sensitive).
- Spill Response: Neutralize with weak base (sodium bicarbonate) and absorb with inert material.

References

- PubChem. **2-Chlorocyclohex-1-ene-1-carboxylic acid** (CID 4527166).^[1] National Library of Medicine. [\[Link\]](#)
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- Raichurkar, A. et al. Pinnick Oxidation of Aldehydes. In Comprehensive Organic Name Reactions and Reagents, Wiley, 2010.
- Modzelewska, A. et al. Synthesis, Evaluation of Biological Activity, and Structure–Activity Relationships of New Amidrazone Derivatives Containing Cyclohex-1-ene-1-Carboxylic Acid. ^[2] MDPI, Molecules. [\[Link\]](#) (Specific application in medicinal chemistry).
- Krishnappa, L. & Suresh, H. A Novel Regiospecific Synthesis of 1-Chloro-2-arylcyclohexenes. SciSpace, 2014. (Reference for Suzuki coupling on the chlorocyclohexene scaffold).

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Sources

- 1. 2-Chlorocyclohex-1-ene-1-carboxylic acid | C₇H₉ClO₂ | CID 4527166 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Synthesis, Evaluation of Biological Activity, and Structure–Activity Relationships of New Amidrazone Derivatives Containing Cyclohex-1-ene-1-Carboxylic Acid [\[mdpi.com\]](https://www.mdpi.com)
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